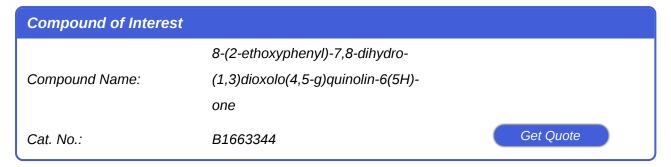


Application Notes and Protocols for Measuring LSF DNA-Binding Inhibition

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Introduction

The Late SV40 Factor (LSF), also known as Transcription Factor CP2 (TFCP2), is a ubiquitously expressed transcription factor that plays a critical role in a diverse range of cellular processes, including cell cycle progression, proliferation, and differentiation. Aberrant LSF activity has been implicated in the development and progression of various diseases, most notably hepatocellular carcinoma (HCC). In HCC, LSF acts as an oncogene, promoting tumor growth and survival.[1][2][3] Consequently, the inhibition of LSF's DNA-binding activity has emerged as a promising therapeutic strategy.

These application notes provide detailed protocols for three common and robust techniques used to measure the inhibition of LSF's ability to bind to its specific DNA recognition sequences: the Electrophoretic Mobility Shift Assay (EMSA), Surface Plasmon Resonance (SPR), and Fluorescence Polarization (FP). Each section includes a detailed experimental protocol, a summary of quantitative data for known LSF inhibitors, and a visual representation of the experimental workflow.

LSF Signaling Pathway

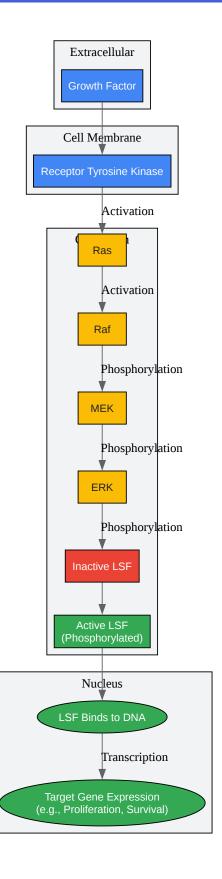


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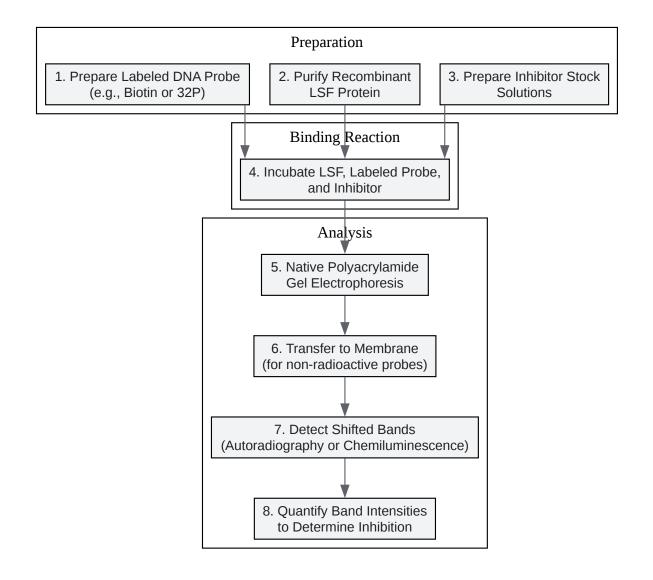
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The LSF transcription factor is a downstream effector of the Ras-MAPK signaling cascade. Upon stimulation by growth factors, the pathway is activated, leading to the phosphorylation and activation of LSF, which in turn regulates the expression of its target genes involved in cell proliferation and survival.

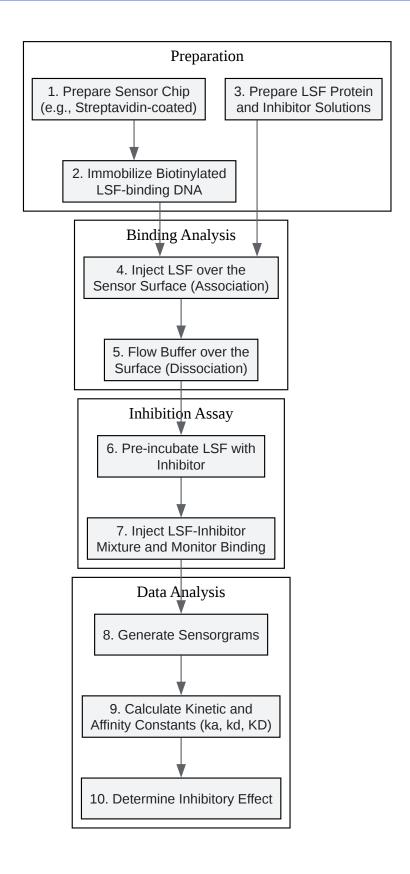




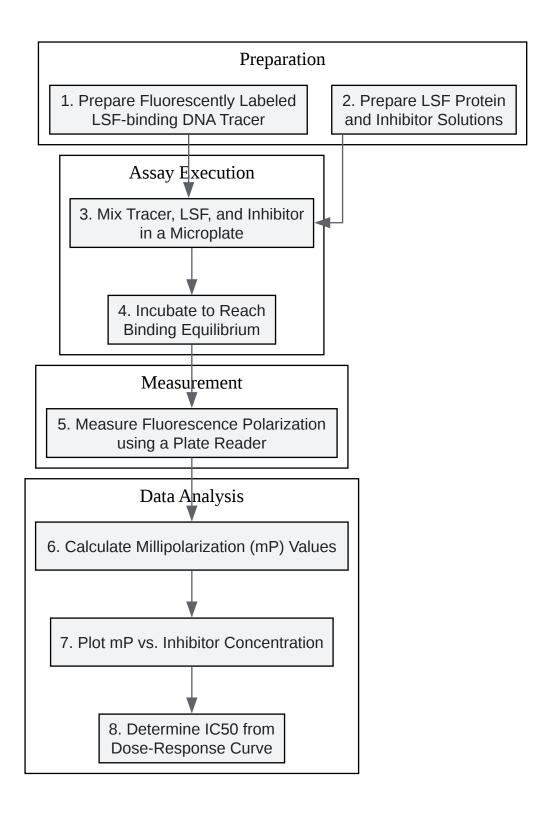












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